

A Comparative Guide to Inter-laboratory Quantification of Pyrimethanil

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Compound of Interest

Compound Name: *Pyrimethanil-d5*

CAS No.: *2118244-83-8*

Cat. No.: *B15558325*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical performance for the quantification of pyrimethanil, a widely used anilinopyrimidine fungicide. While direct inter-laboratory proficiency test data for pyrimethanil is not readily available in the public domain, this document synthesizes and compares single-laboratory validation data from various sources. The aim is to offer an objective comparison of different analytical methodologies and their performance across diverse matrices, providing valuable insights for researchers and analytical scientists.

The data presented herein is crucial for method development, validation, and ensuring the accuracy and comparability of pyrimethanil quantification in regulatory monitoring, food safety assessment, and environmental analysis.

Quantitative Data Comparison

The following tables summarize the performance of various analytical methods for the quantification of pyrimethanil in different matrices. The data is collated from single-laboratory

validation studies and provides key performance indicators such as the Limit of Quantification (LOQ), recovery rates, and Relative Standard Deviation (RSD).

Table 1: Performance of LC-MS/MS Methods for Pyrimethanil Quantification

Matrix	Extraction Method	Fortification Level	Average Recovery (%)	RSD (%)	LOQ	Reference
Apple	QuEChERS	0.01 mg/kg	95.2	5.8	1.5 µg/kg	[1]
Peach	QuEChERS	0.01 mg/kg	98.7	4.1	1.5 µg/kg	[1]
Cabbage	QuEChERS	0.01 mg/kg	91.3	8.2	1.5 µg/kg	[1]
Tomato	QuEChERS	0.01 mg/kg	101.5	3.5	1.5 µg/kg	[1]
Soil	Soxhlet Extraction	5 ng/g	Not Reported	Not Reported	5 ng/g	
Water	Direct Injection	0.5 ng/g	70-120	≤20	0.5 ng/g	

Table 2: Performance of GC/MS Methods for Pyrimethanil Quantification

Matrix	Extraction Method	Fortification Level (mg/kg)	Average Recovery (%)	RSD (%)	LOQ (mg/kg)	Reference
Apples	Organic Solvent	Not Specified	70-120	<20	0.05	
Peaches	Organic Solvent	Not Specified	70-120	<20	0.05	
Plums	Organic Solvent	Not Specified	70-120	<20	0.05	

Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing analytical results. Below are outlines of the most common experimental protocols for pyrimethanil quantification.

1. QuEChERS Extraction Coupled with UPLC-MS/MS

This method is widely adopted for the analysis of pesticide residues in fruits and vegetables due to its simplicity, speed, and effectiveness.

- **Sample Preparation:** A homogenized sample (e.g., 10 g of fruit or vegetable) is weighed into a centrifuge tube.
- **Extraction:** Acetonitrile is added as the extraction solvent. The sample is shaken vigorously. Partitioning salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) are added to induce phase separation. The mixture is centrifuged.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the supernatant (acetonitrile layer) is transferred to a d-SPE tube containing a sorbent material (e.g., primary secondary amine - PSA) to remove interfering matrix components. The tube is vortexed and then centrifuged.
- **Analysis:** The final extract is filtered and analyzed by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). Quantification is typically performed using an external standard calibration curve.^[1]

2. Gas Chromatography-Mass Spectrometry (GC-MS)

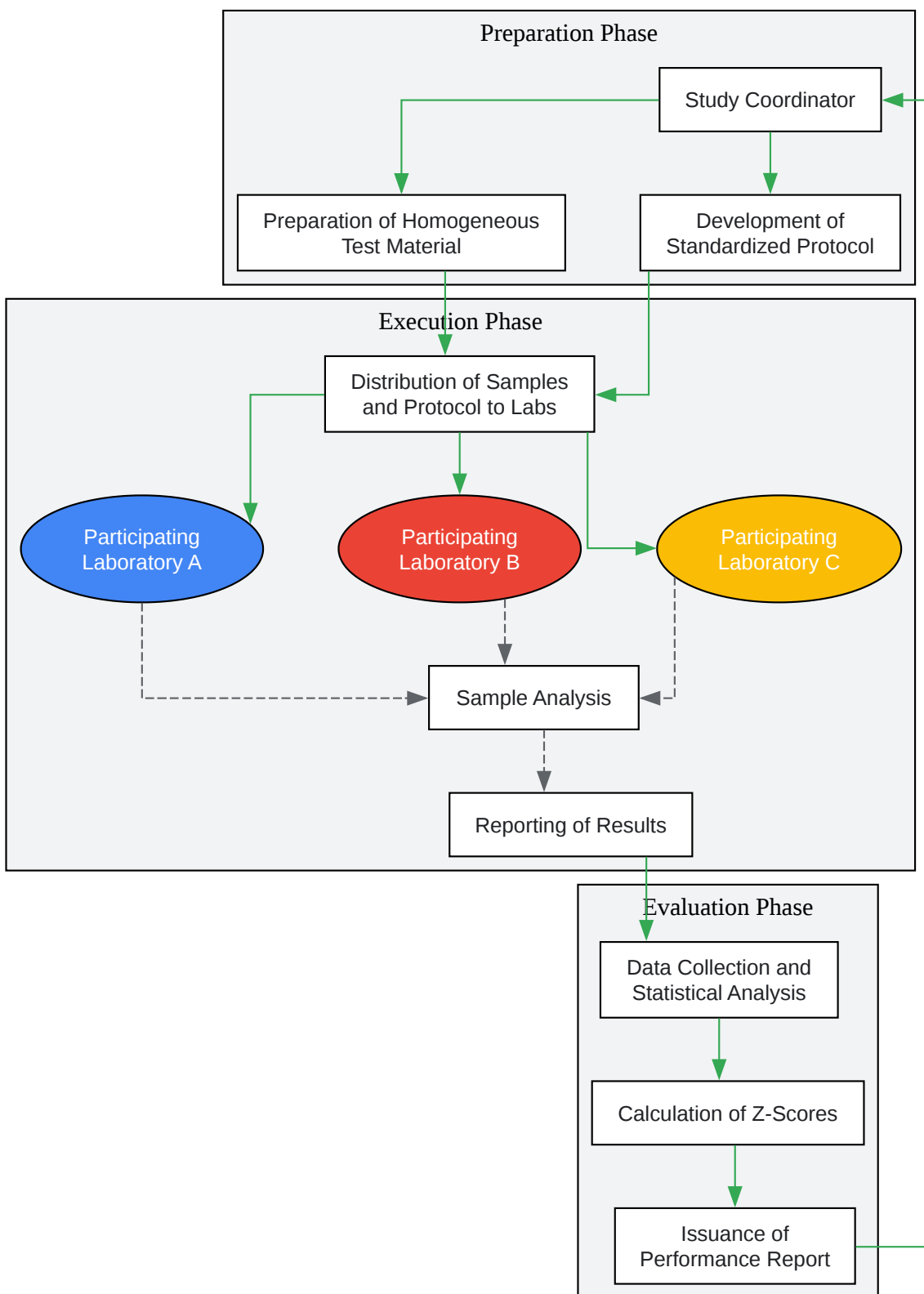
This is a robust and widely used technique for the analysis of volatile and semi-volatile compounds like pyrimethanil.

- **Extraction:** The sample is extracted with an organic solvent such as acetone or methanol.
- **Cleanup:** The extract undergoes a cleanup step to remove co-extracted matrix components. This can involve techniques like solid-phase extraction (SPE) or liquid-liquid partitioning.
- **Analysis:** The cleaned extract is injected into a Gas Chromatograph (GC) for separation. The separated components are then detected and quantified by a Mass Spectrometer (MS). The GC is typically equipped with a capillary column (e.g., HP-5MS). The MS is operated in electron ionization (EI) mode.

Visualizations

Inter-laboratory Comparison Workflow

The following diagram illustrates a typical workflow for an inter-laboratory comparison study, which is essential for assessing the proficiency and comparability of different laboratories in quantifying a specific analyte like pyrimethanil.

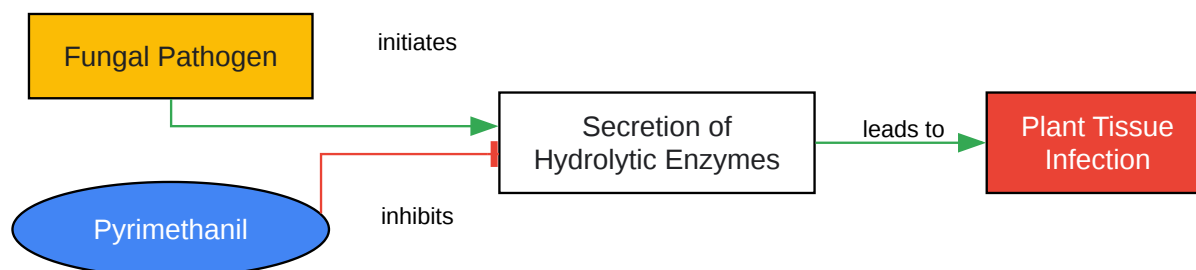


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Caption: A generalized workflow for conducting an inter-laboratory comparison study.

Pyrimethanil's Mode of Action

Pyrimethanil is a fungicide that acts by inhibiting the secretion of enzymes by the fungal pathogen that are necessary for infection. This disruption of the infection process is key to its fungicidal activity.



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Caption: The inhibitory effect of pyrimethanil on fungal enzyme secretion.

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References

- 1. Simultaneous determination of pyrimethanil, cyprodinil, mepanipyrim and its metabolite in fresh and home-processed fruit and vegetables by a QuEChERS method coupled with UPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
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